

Structure-Activity Relationship of 3-Phenylglutarimide Derivatives

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Compound of Interest

Compound Name: 1-Benzyl-3-(3-hydroxyphenyl)piperidine-2,6-dione

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A Technical Guide for Drug Discovery & PROTAC Design[1]

Executive Summary: The Evolution of the Glutarimide Warhead

For decades, the phthalimide-based "IMiDs" (Thalidomide, Lenalidomide, Pomalidomide) have been the gold standard for recruiting the E3 ubiquitin ligase Cereblon (CRBN). However, these molecules suffer from inherent hydrolytic instability due to the phthalimide ring opening in physiological media.[1]

3-Phenylglutarimide (PG) derivatives represent the next generation of CRBN binders. By replacing the labile phthalimide moiety with a stable phenyl ring, researchers can maintain high affinity for the CRBN tri-tryptophan pocket while significantly improving physicochemical stability.[1] This guide analyzes the SAR of the PG scaffold, its application in PROTACs, and provides validated protocols for synthesis and evaluation.

Structural Analysis & Pharmacophore

The 3-phenylglutarimide scaffold consists of two distinct domains: the Cereblon-Binding Module (glutarimide) and the Solvent-Exposed Module (phenyl ring).

The Glutarimide Ring (The Anchor)

- Requirement: Strict structural conservation.[\[1\]](#)
- Mechanism: The glutarimide ring inserts into the tri-tryptophan hydrophobic pocket (Trp380, Trp386, Trp400 in human CRBN).[\[1\]](#)
- Critical Interaction: The imide nitrogen (N-H) forms a critical hydrogen bond with the backbone carbonyl of His380 (or conserved equivalent). Methylation of this nitrogen abolishes binding.
- Carbonyls: The C2 and C6 carbonyls accept hydrogen bonds from Trp380 and Trp400.

The C3 Chiral Center

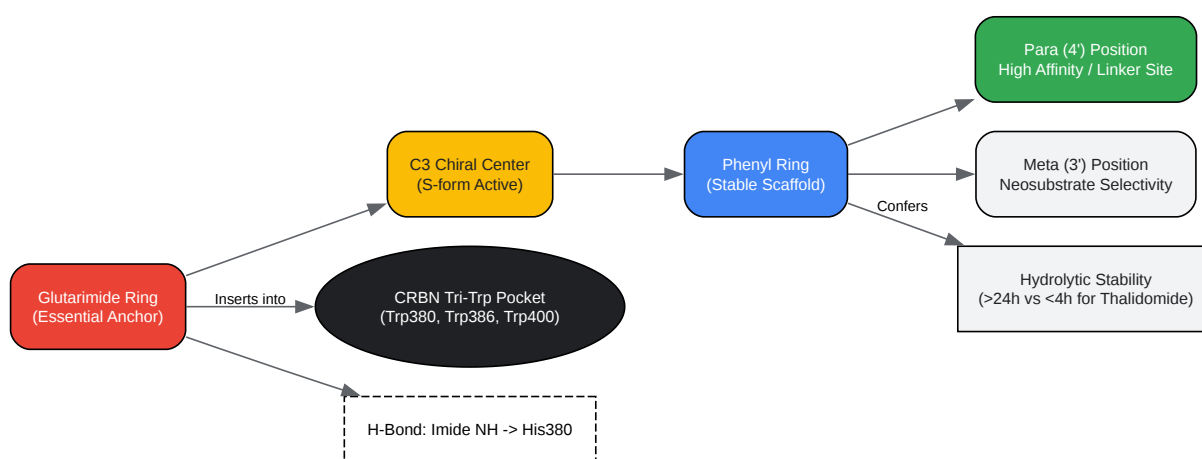
- Eutomer: The (S)-enantiomer is the active binder.
- Racemization: Like thalidomide, 3-phenylglutarimides possess an acidic proton at C3, leading to rapid racemization in physiological pH.[\[2\]](#)[\[1\]](#) However, the PG scaffold's lack of the electron-withdrawing phthalimide group slightly reduces the acidity of this proton compared to thalidomide, offering marginally improved chiral stability.

The Phenyl Ring (The Effector)

- Role: Replaces the phthalimide body.[\[1\]](#)[\[3\]](#)[\[4\]](#) It sits at the "surface" of the E3 ligase, acting as the interface for neosubstrate recruitment or linker attachment.
- Substitution Rules:
 - Para-position (C4'): Analogous to the C4-amino of Pomalidomide. Substituents here (e.g., -NH₂, -OMe) often increase affinity for CRBN and serve as ideal exit vectors for PROTAC linkers.[\[2\]](#)

- Meta-position (C3'): Analogous to the C5-position of Thalidomide. Substituents here can drastically alter neosubstrate selectivity (e.g., favoring GSPT1 degradation).[1]

Visualization: SAR & Binding Logic



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Figure 1: Pharmacophore map of 3-phenylglutarimide, highlighting the critical binding interactions and modifiable zones for SAR optimization.

Detailed SAR & Neosubstrate Selectivity[1][5]

The power of the PG scaffold lies in its ability to be tuned for specific "neosubstrates" (proteins recruited to the E3 ligase for degradation).

Feature	3-Phenylglutarimide (PG) Effect	Comparison to IMiDs
Core Stability	High. Resists hydrolysis in media. [2]	Low. Phthalimide ring opens within hours. [1]
CRBN Affinity	High. (Parent). [1]	Comparable to Thalidomide.
4'-Amino Group	Boosts Affinity. .	Analogous to Lenalidomide/Pomalidomide. [1] [3] [4] [5] [6]
Linker Vector	Para (4') is preferred for PROTACs. [1]	C4 (Pomalidomide) or C5 (Lenalidomide). [1]
Selectivity	Tunable. [1] Unsubstituted PG avoids GSPT1. [1]	Lenalidomide degrades IKZF1/3 and CK1 .

Critical Insight - The "Molecular Glue" Effect: Adding lipophilic groups to the phenyl ring can unintentionally create a "molecular glue" surface. For example, bulky hydrophobic groups at the meta position may induce the degradation of GSPT1 (a translation termination factor), which is often cytotoxic.[\[1\]](#) For pure PROTAC applications (where the warhead should be "silent"), simple 3-(4-aminophenyl)glutarimide is preferred.

Experimental Protocols

Synthesis: Ni-Electrocatalytic Cross-Coupling

Rationale: Traditional synthesis involves harsh conditions.[\[1\]](#) This modern protocol allows direct installation of the glutarimide ring onto aryl halides, preserving sensitive functional groups.[\[1\]](#)

Reagents:

- Aryl iodide (Ar-I) or Aryl bromide (Ar-Br)
- -Bromoglutarimide (commercially available)[\[7\]](#)

- (Catalyst)[1]
- Bathophenanthroline (Ligand)[1]
- RVC (Reticulated Vitreous Carbon) Electrodes[1]

Protocol:

- Setup: In an undivided electrochemical cell, dissolve Aryl Halide (1.0 equiv) and -Bromoglutarimide (2.0 equiv) in DMA (Dimethylacetamide).
- Catalyst: Add (10 mol%) and Bathophenanthroline (10 mol%).
- Electrolysis: Insert RVC electrodes. Apply a constant current (approx. 5-10 mA) under atmosphere at room temperature.
- Monitoring: Monitor by LC-MS for the consumption of Aryl Halide.
- Workup: Dilute with EtOAc, wash with brine (3x), dry over , and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc).

Validation: TR-FRET CRBN Binding Assay

Rationale: A competitive binding assay using a fluorescent tracer is the industry standard for determining

[1]

Materials:

- Recombinant Human CRBN-DDB1 complex (His-tagged).
- Cy5-labeled Thalidomide tracer (Acceptor).

- Europium-labeled Anti-His antibody (Donor).

Step-by-Step:

- Preparation: Dilute CRBN-DDB1 complex to 5 nM in Assay Buffer (50 mM HEPES pH 7.5, 150 mM NaCl, 0.01% Tween-20).

- Plating: Add 5

L of protein mix to a 384-well white low-volume plate.

- Compound Addition: Add 50 nL of test compound (PG derivative) in DMSO using an acoustic dispenser.

- Tracer: Add 5

L of Cy5-Thalidomide / Eu-Antibody mix. Final concentration: 10 nM Tracer, 1 nM Antibody.
[\[2\]](#)[\[1\]](#)

- Incubation: Incubate for 60 minutes at Room Temperature in the dark.
- Read: Measure TR-FRET signal on a plate reader (Ex: 337 nm, Em: 620 nm & 665 nm).
- Analysis: Calculate Ratio (

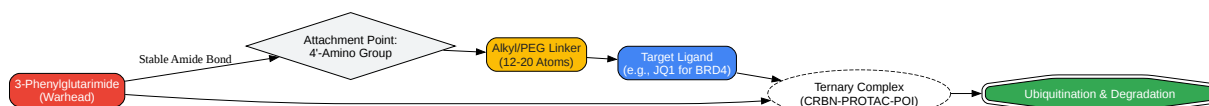
). Fit to a 4-parameter logistic equation to determine

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PROTAC Design Logic

When using 3-phenylglutarimide as a PROTAC warhead, the linker attachment point is critical.

[\[2\]](#)



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Figure 2: Logical flow for constructing a PG-based PROTAC.[2] The 4'-amino position provides the optimal vector to exit the E3 ligase without disrupting the tri-tryptophan pocket interaction.

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